

Application Notes and Protocols: 3-Butoxybenzaldehyde in Fragrance Formulation

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Compound of Interest

Compound Name: 3-Butoxybenzaldehyde

Cat. No.: B1271400

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Abstract

These application notes provide a comprehensive technical guide for researchers, perfumers, and formulation scientists on the use of **3-Butoxybenzaldehyde** (CAS No. 30609-20-2) as a novel ingredient in fragrance compositions. This document outlines the material's physicochemical properties, predicted olfactory profile based on structural analysis, and detailed protocols for its evaluation, incorporation, and stability testing. While public domain organoleptic data is limited, this guide establishes a foundational framework for exploring its potential as a modifier in various fragrance families, leveraging established principles of perfumery and chemical analysis.

Introduction to 3-Butoxybenzaldehyde

3-Butoxybenzaldehyde is an aromatic aldehyde characterized by a benzaldehyde core with a butoxy group substituted at the meta-position. This structure suggests a unique olfactory contribution, combining the characteristic almond, cherry-like facets of benzaldehyde with potential nuances introduced by the butoxy chain. Its mention in patent literature for pro-perfume compositions that release **3-Butoxybenzaldehyde** confirms its relevance and utility within the fragrance industry^[1]. As a member of the aromatic aldehyde family, it holds potential for use in a wide array of fragrance applications, from fine perfumery to personal care and home fragrance products. Understanding its properties is the first step toward unlocking its creative and functional potential.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-Butoxybenzaldehyde** is essential for its effective handling, solubilization, and prediction of its behavior in a fragrance matrix.

Property	Value	Reference
Chemical Name	3-Butoxybenzaldehyde	[2]
Synonyms	Benzaldehyde, 3-butoxy-; 3-n-Butoxybenzaldehyde	[2]
CAS Number	30609-20-2	[2]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[2]
Molecular Weight	178.23 g/mol	[2]
Appearance	Predicted: Colorless to pale yellow liquid	
Boiling Point	Predicted: 280.6 ± 13.0 °C	
Density	Predicted: 1.020 ± 0.06 g/cm ³	
Solubility	Predicted to be soluble in ethanol and other common fragrance solvents.	

Olfactory Profile and Characterization

Predicted Olfactory Profile

Direct, published sensory data for **3-Butoxybenzaldehyde** is not widely available. However, based on its chemical structure as a substituted benzaldehyde, a predictive olfactory profile can be constructed. This serves as a foundational hypothesis for sensory evaluation.

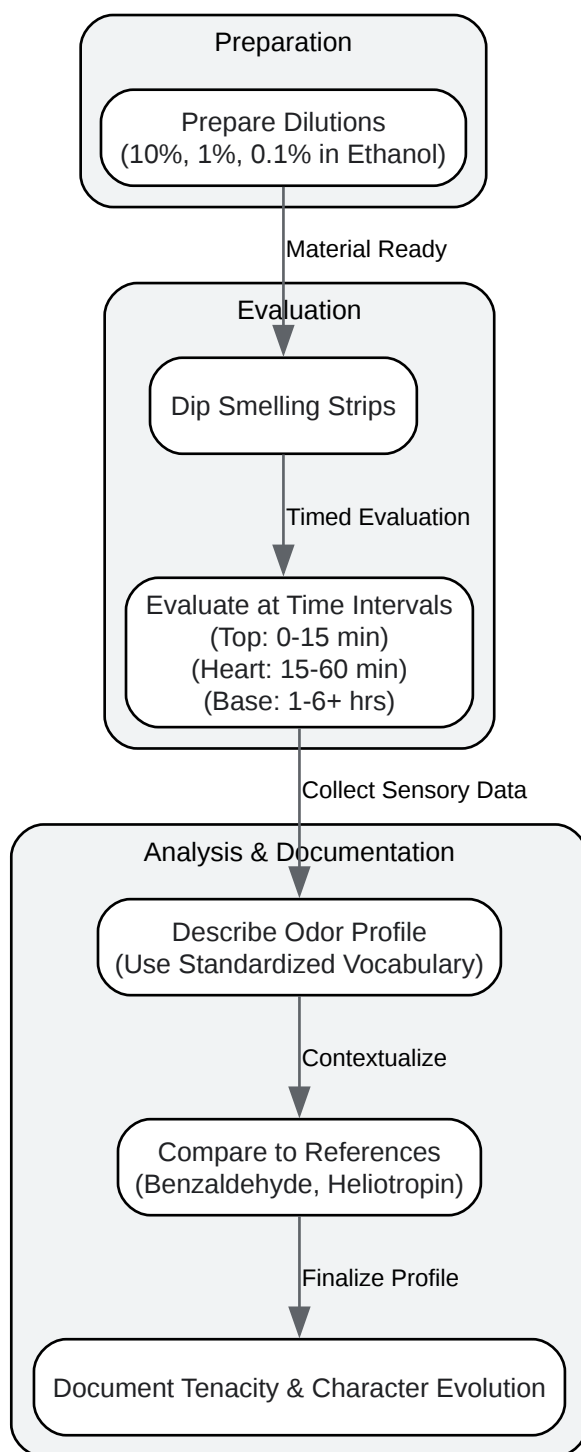
- **Core Character:** The benzaldehyde moiety strongly suggests a primary scent profile that is sweet, almond-like, with distinct cherry facets. This is the foundational note expected from the molecule.

- Influence of the Butoxy Group: The C4 ether chain at the meta-position is expected to modify the core benzaldehyde character in several ways:
 - Waxy/Fruity Nuances: It may introduce subtle waxy or fatty undertones, adding body and richness to the scent.
 - Reduced Sharpness: The butoxy group could soften the sharp, almost medicinal top notes sometimes associated with pure benzaldehyde, leading to a smoother, more rounded profile.
 - Increased Tenacity: The higher molecular weight compared to benzaldehyde (178.23 g/mol vs. 106.12 g/mol) suggests a lower volatility and therefore, greater tenacity. It is likely to perform as a middle note, bridging the top and base of a fragrance.

Predicted Odor Descriptors	Rationale
Sweet, Almond, Cherry	Derived from the core benzaldehyde structure.
Powdery, Heliotrope-like	Common characteristic of aromatic aldehydes used in floral accords.
Waxy, Slightly Fruity	Potential contribution from the butoxy side chain.

Workflow for Olfactory Evaluation

The following diagram outlines the systematic process for the sensory evaluation of a new fragrance raw material like **3-Butoxybenzaldehyde**.



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Caption: Systematic workflow for sensory analysis of **3-Butoxybenzaldehyde**.

Application in Fragrance Formulation

Rationale for Use

3-Butoxybenzaldehyde is proposed as a versatile modifier. Its predicted sweet, almond-cherry character makes it suitable for various fragrance families:

- **Floral Accords:** To impart a powdery, sweet, heliotrope-like nuance to white floral (jasmine, tuberose) or spicy floral (carnation) compositions.
- **Gourmand & Oriental Fragrances:** To enhance sweetness and add a sophisticated, marzipan-like complexity, blending well with vanilla, coumarin, and spices.
- **Fruity Compositions:** To provide a rich, cooked-cherry or stone-fruit background note, adding depth to more volatile fruity top notes.

Protocol for Experimental Blending

This protocol details a step-by-step method for assessing the impact of **3-Butoxybenzaldehyde** in a simple floral accord.

Objective: To evaluate the effect of **3-Butoxybenzaldehyde** on a foundational floral fragrance.

Materials:

- **3-Butoxybenzaldehyde** (10% solution in ethanol)
- Standard fragrance ingredients (e.g., Linalool, Hedione®, Phenyl Ethyl Alcohol, Benzyl Acetate)
- Perfumery solvent (e.g., Ethanol, Di-propylene glycol)
- Glass vials, pipettes, and a precision digital scale

Procedure:

- **Create a Control Accord:** Formulate a simple floral base.
 - Phenyl Ethyl Alcohol: 40 parts
 - Hedione®: 30 parts

- Linalool: 20 parts
- Benzyl Acetate: 10 parts
- Total: 100 parts
- Create Test Accords: Prepare three variations by adding **3-Butoxybenzaldehyde** at different levels. The additions are made by substituting a portion of the solvent or a main component. For this example, we add on top of the 100 parts.
 - Test Accord 1 (Low): 100 parts Control Accord + 1 part **3-Butoxybenzaldehyde** (10% soln.)
 - Test Accord 2 (Medium): 100 parts Control Accord + 5 parts **3-Butoxybenzaldehyde** (10% soln.)
 - Test Accord 3 (High): 100 parts Control Accord + 10 parts **3-Butoxybenzaldehyde** (10% soln.)
- Maceration: Allow all accords (Control and Tests) to mature for a minimum of 48 hours in a cool, dark place.
- Evaluation:
 - Dip smelling strips into each accord.
 - Conduct a blind comparison between the control and each test accord at regular intervals (initial, 15 min, 1 hr, 4 hr).
 - A panel of evaluators should note any differences in sweetness, powderiness, fruitiness, and overall character.

Stability and Performance

The stability of a fragrance ingredient is critical for its successful use in commercial products. Aldehydes, in particular, can be susceptible to oxidation.

Protocol for Accelerated Stability Testing

Objective: To assess the stability of **3-Butoxybenzaldehyde** in a finished product base (e.g., an Eau de Toilette).

Materials:

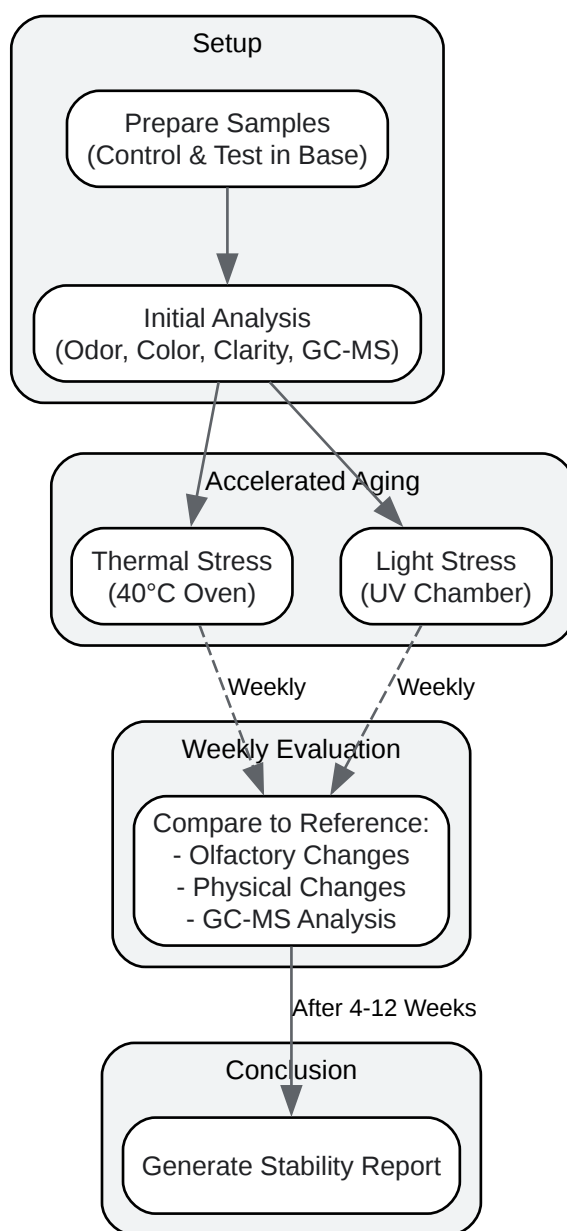
- Test fragrance oil containing a known percentage of **3-Butoxybenzaldehyde** (e.g., 0.5% in the final product).
- Product base (e.g., 80% ethanol/20% deionized water).
- Control sample (product base without fragrance).
- Test sample (product base with fragrance oil).
- Clear and amber glass containers.
- Stability oven (set to 40°C).
- UV light chamber.

Procedure:

- Sample Preparation: Prepare the test and control samples. Fill both clear and amber glass containers to simulate different packaging conditions.
- Initial Analysis: Reserve a portion of each sample as a reference (stored at room temperature in the dark). Record the initial odor, color, and clarity.
- Accelerated Aging:
 - Thermal Stability: Place one set of samples in the stability oven at 40°C for a period of 4 to 12 weeks.
 - Light Stability: Place a second set of samples (in clear glass) in a UV light chamber, exposing them to controlled cycles of UV light.
- Evaluation: At weekly intervals, remove samples from the oven and UV chamber. Allow them to return to room temperature. Compare them against the reference sample for:

- Olfactory Changes: Note any deviation from the original scent profile, such as weakening, souring, or the appearance of off-notes.
- Physical Changes: Observe any changes in color (discoloration) or clarity (precipitation).
- Chemical Analysis (Optional): Use Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **3-Butoxybenzaldehyde** and identify potential degradation products.

Stability Workflow Diagram



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Caption: Workflow for accelerated stability testing of formulations.

Safety and Regulatory Considerations

Adherence to safety and regulatory standards is mandatory in fragrance development.

- Hazard Profile: **3-Butoxybenzaldehyde** is classified with the following hazards:
 - H302: Harmful if swallowed.[2]
 - H312: Harmful in contact with skin.[2]
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]
 - H332: Harmful if inhaled.[2]
- Handling Precautions: Use in a well-ventilated area. Appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves and safety goggles, should be worn during handling of the neat material.
- Regulatory Status: Formulators must ensure that the final concentration of **3-Butoxybenzaldehyde** complies with the standards set by the International Fragrance Association (IFRA) and regional regulatory bodies. While a specific IFRA standard for this molecule may not be publicly listed, a Quantitative Risk Assessment (QRA) should be performed to determine safe use levels, particularly concerning skin sensitization.

Conclusion

3-Butoxybenzaldehyde presents an intriguing opportunity for fragrance creation. Its predicted olfactory profile of a sweet, almond-cherry character, modified by waxy and fruity undertones, positions it as a valuable modifier for floral, gourmand, and fruity fragrances. Its higher molecular weight suggests good tenacity, making it a potential cornerstone for complex middle-note accords. The protocols outlined in this document provide a robust framework for its systematic evaluation, from initial sensory analysis to stability in finished products. Rigorous

testing by perfumers and formulation scientists will be key to fully elucidating its character and unlocking its potential in the art and science of perfumery.

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References

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